

# A Comparative Guide to MPEG LA Licensing Fees for Video Codec Standards

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Mpeg-LA  
CAS No.: 691410-91-0  
Cat. No.: B16081214

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals Navigating Digital Media Licensing

In the data-intensive fields of modern research and development, the dissemination of high-quality video is crucial for presentations, training, and data visualization. The underlying technologies that enable efficient video compression are governed by a complex landscape of patents, often administered by patent pools like MPEG LA. Understanding the licensing fee structures for these different video coding standards is essential for any organization creating or distributing video content. This guide provides an objective comparison of the licensing fees for major video codec standards managed by MPEG LA, presenting quantitative data in a clear, tabular format and illustrating the licensing ecosystem.

## Comparative Overview of Licensing Fees

The following table summarizes the publicly available licensing fees for key MPEG LA-managed video coding standards. It is important to note that these fees can be subject to change and may not include royalties for patents held by other patent pools or individual companies not participating in the MPEG LA license.

| Standard                     | Per-Unit Royalty Rate                                                                                                                  | Annual Royalty Cap (per licensee)                                                                                                 | De Minimis (No Royalty Threshold)                                                    | Key Distinctions & Notes                                                                                                                   |
|------------------------------|----------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|
| MPEG-2                       | Original rates were \$4 for a decoding license and \$4 for an encoding license. [1] Later, this was reduced to \$2.00 for each. [1][2] | Not explicitly defined in the same manner as later standards.                                                                     | Not applicable in the same way as volume-based thresholds of later standards.        | One of the earliest and most foundational digital video standards. The licensing terms have evolved over its long history.[1][2]           |
| MPEG-4 Visual (Part 2)       | \$0.25 for encoding and \$0.25 for decoding.                                                                                           | Enterprise-level annual caps were available, for instance, \$5 million per year in 2004-2005, rising to \$10 million in 2008. [3] | Threshold levels were established to encourage adoption by lower-volume users.[3][4] | Significantly cheaper per-unit than MPEG-2.                                                                                                |
| AVC / H.264 (MPEG-4 Part 10) | No royalty for the first 100,000 units annually.[5] \$0.20 per unit up to 5 million, and \$0.10 per unit above 5 million. [5]          | Initially \$6.5 million, later increased to \$9.75 million.[5] [6]                                                                | First 100,000 units per year are royalty-free. [5][6]                                | Different fee structures apply for subscription and title-by-title video services.[5] [7] For free internet video, there is no royalty.[5] |
| HEVC / H.265                 | No royalty for the first 100,000 units annually.[8] [9] \$0.20 per unit                                                                | \$25 million.[8][9] [10]                                                                                                          | First 100,000 units per year are royalty-free. [8][9]                                | The licensing landscape for HEVC is more complex, with the emergence of an                                                                 |

thereafter.<sup>[1]</sup><sup>[8]</sup>  
<sup>[9]</sup>

additional patent pool, HEVC Advance, meaning a license from MPEG LA may not cover all essential patents.<sup>[11]</sup><sup>[12]</sup>

VVC / H.266

Hardware/Paid Software: \$0.20 per unit after the first 100,000 units. Free Software: \$0.05 per unit after the first 1,000,000 units.

\$30 million for both hardware/paid software and free software combined.

Hardware/Paid Software: First 100,000 units annually. Free Software: First 1,000,000 units annually.

Similar to HEVC, the VVC landscape includes another major patent pool, Access Advance, requiring implementers to potentially seek licenses from multiple entities for full patent coverage.<sup>[13]</sup><sup>[14]</sup> MPEG LA has offered a 25% discount on VVC royalties for licensees who also have licenses for AVC and HEVC.<sup>[15]</sup>

## Methodologies for Fee Structures

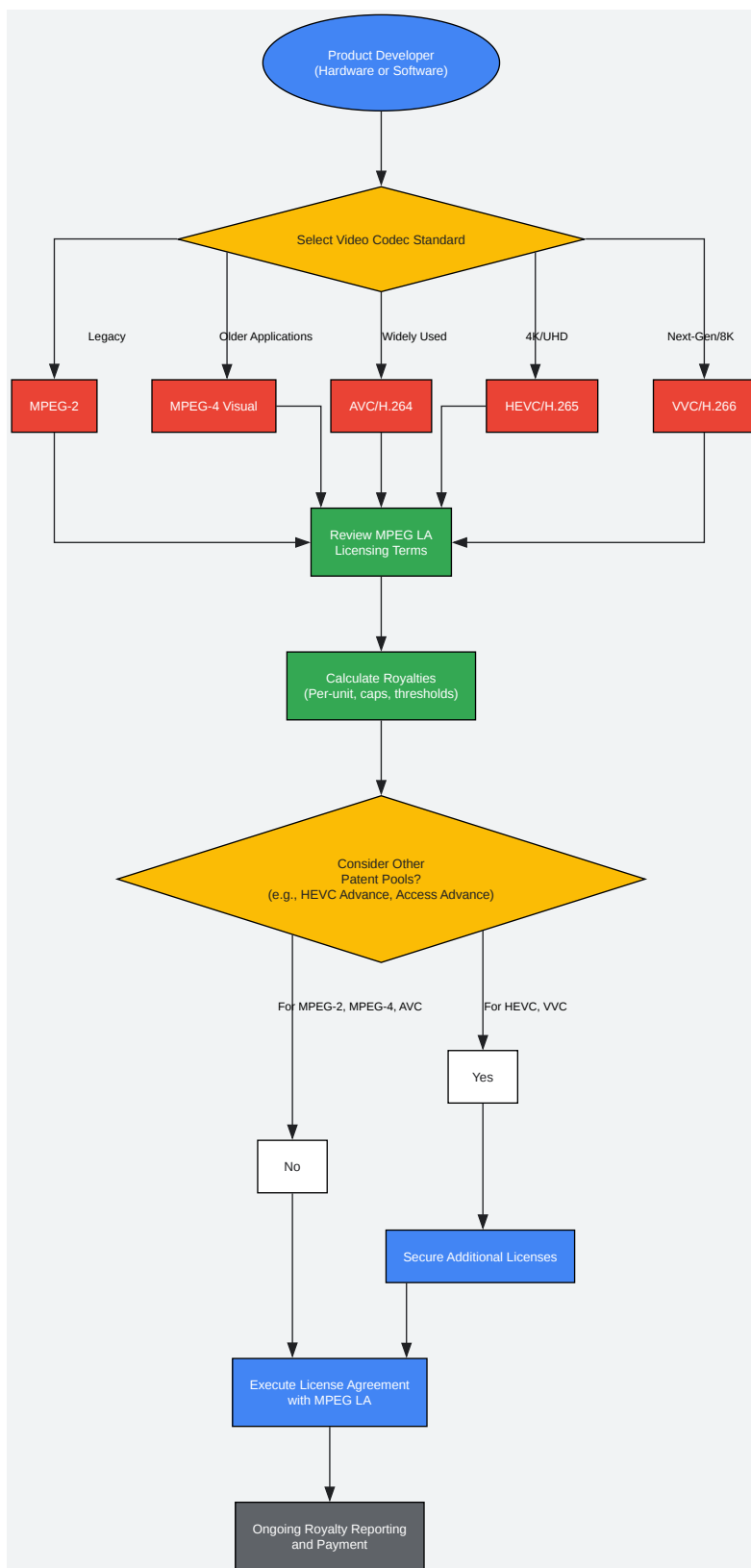
The licensing terms for MPEG LA's patent pools are typically structured to accommodate different business models and encourage the adoption of new standards. The methodologies

for determining these fees generally involve a combination of the following:

- **Per-Unit Royalties:** A fee is levied on each unit of a product that incorporates the encoding or decoding technology. This is a common model for hardware devices and software sales.
- **Annual Caps:** To provide cost predictability for large-scale manufacturers and distributors, an annual maximum royalty payment is set. This cap applies to the total royalties owed by a single corporate entity.[\[16\]](#)
- **De Minimis Thresholds:** To lower the barrier to entry for small businesses and startups, no royalties are charged for the first several thousand units sold each year.[\[6\]](#)
- **Use-Based Royalties:** For services, such as video-on-demand and subscriptions, the fees can be based on the number of subscribers or the price per title.[\[5\]](#)[\[7\]](#)
- **Royalty-Free for Certain Uses:** In some cases, such as for freely distributed internet content, no royalties are charged to encourage widespread use of the standard.[\[5\]](#)

## Navigating the MPEG LA Licensing Pathway

The following diagram illustrates the logical workflow for a product manufacturer to determine their licensing obligations for different MPEG LA-managed standards.



[Click to download full resolution via product page](#)

### MPEG LA Licensing Decision Workflow

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. MPEG LA - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. DVD and beyond - MPEG LA reduces MPEG-2 license royalty rates [[dvd-and-beyond.com](https://dvd-and-beyond.com)]
- 3. Final Terms of MPEG-4 Visual and Systems Patent Portfolio Licenses Decided [[design-reuse.com](https://design-reuse.com)]
- 4. MPEG-4 Visual Patent Portfolio License Program | MPEG LA : MPEG LA [[stamour.expression.qc.ca](https://stamour.expression.qc.ca)]
- 5. A closer look at the costs (and fine print) of H.264 licenses | ZDNET [[zdnet.com](https://zdnet.com)]
- 6. [jina-liu.medium.com](https://jina-liu.medium.com) [[jina-liu.medium.com](https://jina-liu.medium.com)]
- 7. [community.wowza.com](https://community.wowza.com) [[community.wowza.com](https://community.wowza.com)]
- 8. [thebroadcastbridge.com](https://thebroadcastbridge.com) [[thebroadcastbridge.com](https://thebroadcastbridge.com)]
- 9. [reddit.com](https://reddit.com) [[reddit.com](https://reddit.com)]
- 10. [rethinkresearch.biz](https://rethinkresearch.biz) [[rethinkresearch.biz](https://rethinkresearch.biz)]
- 11. [streaming4thepoor.live](https://streaming4thepoor.live) [[streaming4thepoor.live](https://streaming4thepoor.live)]
- 12. New fees cast shadow on next-gen high-quality streaming video - CNET [[cnet.com](https://cnet.com)]
- 13. MPEG LA VVC Licensing Terms: What Do They Mean for the Streaming Industry? [[streamingmedia.com](https://streamingmedia.com)]
- 14. Geopolitical Dynamics, Chipmaking Momentum, and Market Imperatives Shape the Rise of VVC [[einpresswire.com](https://einpresswire.com)]
- 15. MPEG LA moves on VVC video licensing ... [[eenewseurope.com](https://eenewseurope.com)]
- 16. FOSS Patents: MPEG LA's AVC/H.264 licensing terms: further analysis [[fosspatents.com](https://fosspatents.com)]
- To cite this document: BenchChem. [A Comparative Guide to MPEG LA Licensing Fees for Video Codec Standards]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b16081214/docs#a-comparative-guide-to-mpeg-la-licensing-fees-for-video-codec-standards\]](https://www.benchchem.com/product/b16081214/docs#a-comparative-guide-to-mpeg-la-licensing-fees-for-video-codec-standards)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)